

A Comparative Analysis of *tert*-Butyl Nonaneperoxoate and Other Commercially Significant Peroxy Esters

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Compound of Interest

Compound Name: *tert*-Butyl nonaneperoxoate

Cat. No.: B15343171

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In the realm of polymer chemistry and organic synthesis, the choice of a radical initiator is paramount to achieving desired reaction kinetics and final product properties. Peroxy esters are a versatile class of initiators, prized for their predictable decomposition rates across a range of temperatures. This guide provides an objective comparison of ***tert*-Butyl nonaneperoxoate** against other widely utilized peroxy esters, supported by experimental data to inform selection for specific research and development applications.

Performance Characteristics at a Glance

The efficacy of a peroxy ester as a radical initiator is primarily dictated by its thermal decomposition rate, which is commonly expressed in terms of its half-life at various temperatures. The active oxygen content is also a critical parameter, as it directly relates to the number of free radicals generated per unit mass of the initiator. The following table summarizes key performance data for ***tert*-Butyl nonaneperoxoate** and several other common peroxy esters.

Peroxy Ester	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Theoretical Active Oxygen (%)	10-hr Half-Life Temp. (°C)	1-hr Half-Life Temp. (°C)	1-min Half-Life Temp. (°C)
tert-Butyl Peroxyisobutyrate	22913-02-6	C ₁₃ H ₂₆ O ₃	230.34	~6.95	~99	~118	~154
tert-Butyl Peroxybenzoate	614-45-9	C ₁₁ H ₁₄ O ₃	194.23	8.16	104	124	165
Dicumyl Peroxide	80-43-3	C ₁₈ H ₂₂ O ₂	270.37	5.92	117	135	171
Benzoyl Peroxide	94-36-0	C ₁₄ H ₁₀ O ₄	242.23	6.61	73	92[1]	131[1]
tert-Butyl Peroxyisobutyrate	927-07-1	C ₉ H ₁₈ O ₃	174.24	9.18	57	75	111
tert-Butyl Peroxydecanoate	26748-41-4[2]	C ₁₄ H ₂₈ O ₃	244.37	6.55[2]	46[3]	64[3]	101[3]

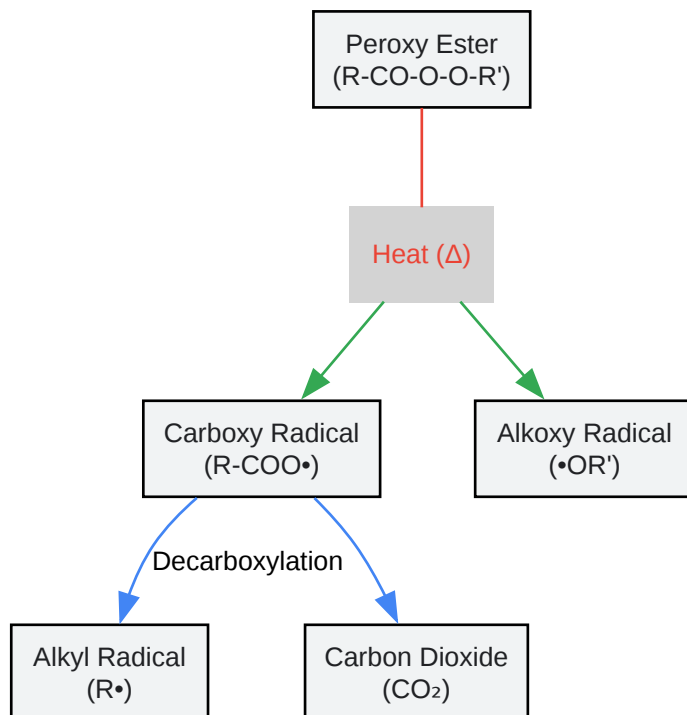
Note: Data for tert-Butyl Peroxyisobutyrate is based on available information for its isomer and may vary slightly.

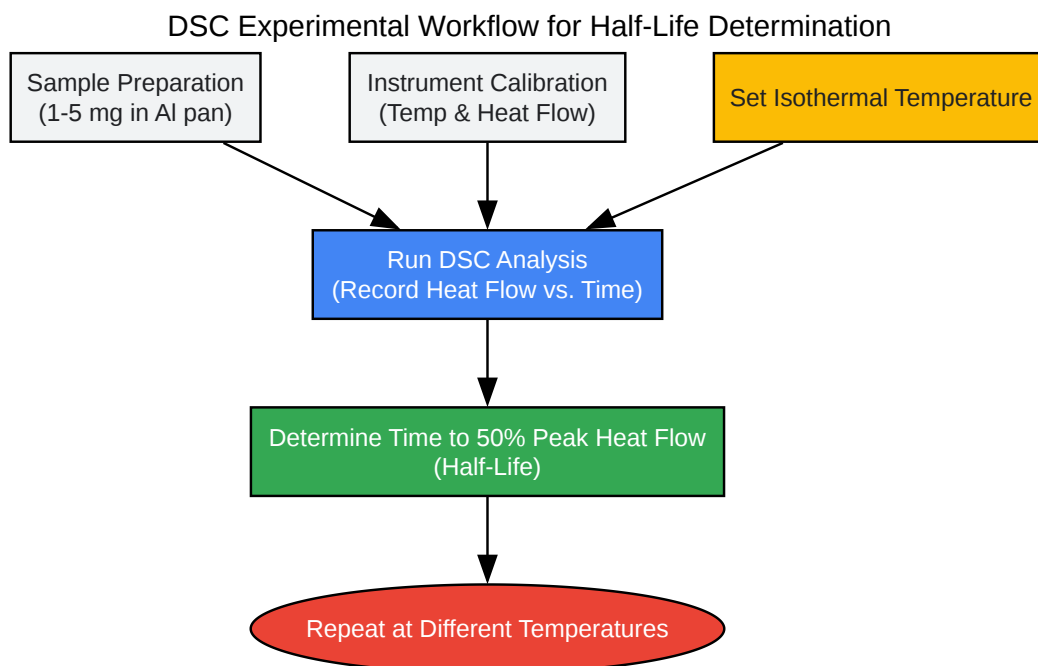
Thermal Decomposition Pathway and Radical Generation

The utility of peroxy esters stems from the homolytic cleavage of the oxygen-oxygen bond upon heating, which generates two free radicals. These radicals then initiate the desired chemical reaction, such as polymerization. The general decomposition pathway is illustrated

below. The nature of the 'R' and 'R'' groups influences the stability of the resulting radicals and, consequently, the decomposition kinetics.

Thermal Decomposition of a Peroxy Ester





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